

# Application Note: Optimization of Composite Solid Propellants Using DINA Plasticizers

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## Compound of Interest

Compound Name: Diethanolnitramine dinitrate

CAS No.: 4185-47-1

Cat. No.: B1604548

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Subtitle: Mechanistic Insights, Rheological Control, and Anti-Migration Protocols for Inert and Energetic DINA Variants

## Introduction & Mechanistic Overview

In the formulation of composite solid propellants (CSPs) and polymer-bonded explosives (PBXs), plasticizers are critical for modifying the viscoelastic properties of the binder matrix. A unique challenge in propellant literature is the dual nomenclature of "DINA," which refers to two distinct chemical species. Both serve as plasticizers but fulfill entirely different tactical and thermodynamic requirements:

- Diisononyl Adipate (Inert DINA): A high-molecular-weight aliphatic ester used primarily to increase the free volume between polymer chains (e.g., in HTPB matrices). By interposing between polymer chains, it<sup>1</sup> for low-temperature applications<sup>[1]</sup>.
- Dinitroxydiethylnitramine (Energetic DINA): Also known as N-Nitrodihydroxyethyl dinitrate, this is an energetic plasticizer containing nitroxy and nitramine groups. It is utilized in

composite modified double-base (CMDB) and Glycidyl Azide Polymer (GAP) propellants to 2 while simultaneously plasticizing the matrix[2].

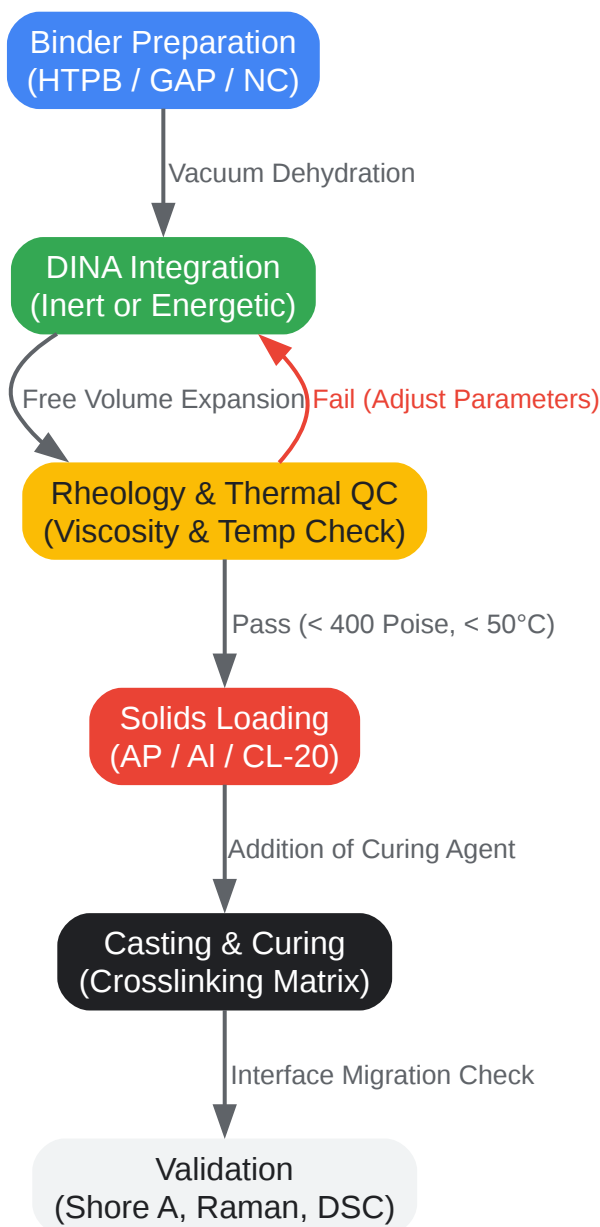
Causality of Plasticization & Migration Risks: Plasticizers function via the Free Volume Theory. DINAMOLEX molecules reduce intermolecular van der Waals forces and hydrogen bonding within the primary polymer. This increases the mobility of the polymer segments, which macroscopically manifests as a reduction in slurry viscosity during casting[1]. However, because plasticizers are not covalently bound to the matrix, they are highly susceptible to concentration-gradient-driven migration into adjacent insulation layers (e.g., EPDM). This migration 1, embrittling the propellant and causing catastrophic debonding[1].

## Comparative Physicochemical Data

To ensure accurate formulation, the quantitative distinctions between the two "DINA" variants must be clearly delineated:

Property	Dinitroxydiethylnitramine (Energetic DINA)	Diisononyl Adipate (Inert DINA)
Chemical Formula	C <sub>4</sub> H <sub>8</sub> N <sub>4</sub> O <sub>8</sub>	C <sub>24</sub> H <sub>46</sub> O <sub>4</sub>
Molecular Weight	240.13 g/mol	398.6 g/mol
Primary Function	Energy enhancement, CL-20 stabilization	Rheology improvement, Tg reduction
Typical Binder System	NC, CMDB, GAP	HTPB, PBX
Migration Risk	High (Requires GO/polyester barriers)	Moderate (Diffusion coeff. ~10–12m <sup>2</sup> /s)
Thermal Impact	<a href="#">3</a> [3]	Lowers glass transition temperature ( Tg)

## Formulation Workflow



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Figure 1: Workflow for incorporating DINA plasticizers into composite solid propellants.

## Experimental Protocols

### Protocol A: Rheological Optimization using Inert DINA (Diisononyl Adipate)

Objective: To achieve a highly castable HTPB slurry with optimized viscosity while establishing a self-validating check against post-cure plasticizer migration.

- Binder Dehydration: Heat Hydroxyl-terminated polybutadiene (HTPB) to 60°C under a vacuum (< 5 torr) for 2 hours.
  - Causality: Removes residual moisture, preventing premature gas-producing side reactions with isocyanate curing agents.
- Plasticizer Integration: Add 10-15 wt% Diisononyl Adipate (DINA) to the HTPB. Mix under vacuum for 45 minutes.
  - Causality: Vacuum mixing ensures the removal of micro-bubbles. The aliphatic tail of DINA intercalates with the polybutadiene backbone, increasing free volume and drastically reducing the viscosity of the pre-polymer blend.
- Solids Loading: Gradually introduce Ammonium Perchlorate (AP) and Aluminum (Al) powder in increments. Monitor the torque of the planetary mixer. The presence of DINA ensures the slurry remains fluid despite high solid loadings.
- Curing Agent Addition & Casting: Add Isophorone diisocyanate (IPDI) and cast the slurry into the motor casing. Cure at 60°C for 7 days.
- Self-Validation (Migration QC): Extract a core sample near the insulation interface. Perform a Shore A hardness test at 1 cm, 3 cm, and 25 cm from the interface.
  - Validation Logic: A uniform Shore A hardness confirms that DINA has not migrated. **1** (e.g., from 3% to 2%) indicates capillary diffusion failure, which will reflect as a localized spike in Shore A hardness<sup>[1]</sup>.

## Protocol B: Integration of Energetic DINA (Dinitroxydiethylnitramine) with $\epsilon$ -CL-20

Objective: To formulate a high-energy CMDB/GAP propellant while managing the polymorphic stability of CL-20 and preventing energetic plasticizer migration.

- Anti-Migration Matrix Preparation: Disperse 5 wt% Graphene Oxide (GO) into the EPDM insulation liner formulation prior to casting the propellant.

- Causality:[4](#) that physically impedes the diffusion of the low-molecular-weight energetic DINA, reducing its diffusion coefficient to the 10–14m<sup>2</sup>/s range[\[4\]](#).
- Energetic Plasticizer Blending: Blend Dinitroxydiethylnitramine (DINA) with the GAP or Nitrocellulose (NC) binder at 40°C.
- CL-20 Incorporation (Critical Thermal Control): Slowly add  $\epsilon$ -CL-20 crystals.
  - Causality: Energetic DINA interacts with the crystal lattice of CL-20, [3](#) (from the stable  $\epsilon$ -CL-20 to the more sensitive  $\alpha$ -CL-20) down to 75°C[\[3\]](#). Therefore, the mixing temperature must strictly not exceed 50°C to prevent crystal volume expansion and surface cracking.
- Curing: Cure the propellant at a controlled 50°C.
- Self-Validation (Polymorphic QC): Analyze the cured propellant utilizing Raman spectroscopy and Differential Scanning Calorimetry (DSC).
  - Validation Logic: The [5](#) confirms that the thermal controls successfully prevented the DINA-induced polymorphic transition[\[5\]](#).

## References

- Synthesis of nitroxyethylnitramine (NENA) plasticizers and dinitroxydiethylnitramine (DINA) in continuous flow.Forsvarets forskningsinstitut (FFI).[2](#)
- SEM image of explosive containing DINA as a plasticizer.ResearchGate.[1](#)
- Study of the Effect of DINA on the Polymorphic Transition of  $\epsilon$ -CL-20 in Composite Modified Double Base Propellants.Central European Journal of Energetic Materials.[3](#)
- Diffusion rates and the role of diffusion in solid propellant rocket motor adhesion.ResearchGate.[4](#)
- Study on the Effect of DINA on the Polymorphic Transition of  $\epsilon$ -CL-20 in Composite Modified Double Base Propellants.ResearchGate.[5](#)

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## Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Synthesis of nitroxyethylnitramine \(NENA\) plasticizers and dinitroxydiethylnitramine \(DINA\) in continuous flow\\*\\* \[ffi.no\]](#)
- [3. Study of the Effect of DINA on the Polymorphic Transition of  \$\epsilon\$ -CL-20 in Composite Modified Double Base Propellants - Central European Journal of Energetic Materials - Tom Vol. 18, no. 2 \(2021\) - BazTech - Yadda \[yadda.icm.edu.pl\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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